

Essential Safety and Operational Guidance for Handling Z-Ile-Ile-OH

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Compound of Interest

Compound Name: Z-Ile-Ile-OH

Cat. No.: B151299

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For Researchers, Scientists, and Drug Development Professionals: Your Comprehensive Guide to the Safe Handling of **Z-Ile-Ile-OH**.

This document provides immediate, essential safety and logistical information for handling **Z-Ile-Ile-OH** (also known as N-Carbobenzyloxy-L-isoleucine). The following procedural guidance is designed to ensure the safe handling, storage, and disposal of this compound, fostering a secure laboratory environment.

Personal Protective Equipment (PPE)

While one safety data sheet for N-Carbobenzyloxy-L-isoleucine indicates that the compound is not classifiable as hazardous under OSHA and WHMIS 2015 guidelines, it is prudent to adhere to standard laboratory safety practices.^[1] The following personal protective equipment is recommended based on various sources.^[2]

PPE Category	Recommended Equipment	Justification
Eye Protection	Safety glasses or goggles	Protects eyes from potential splashes or airborne particles of the solid compound.
Hand Protection	Nitrile rubber gloves	Prevents direct skin contact. It is advised to wear protective gloves for prolonged or frequent contact.
Body Protection	Standard laboratory coat	Protects skin and personal clothing from accidental spills.
Respiratory Protection	Not generally required under normal use	In situations where dust may be generated and ventilation is inadequate, a NIOSH-approved N95 respirator may be considered.

Hazard Identification and Safe Handling

Z-Ile-Ile-OH is a white to off-white crystalline powder.^[2] It is classified as a combustible solid. While not classified as hazardous, prolonged exposure may cause irritation to the skin, eyes, or respiratory tract.

Handling Precautions:

- Avoid inhalation, ingestion, and contact with skin and eyes.^[2]
- Handle in a well-ventilated area.
- Wash hands thoroughly after handling.

Storage and Disposal Procedures

Storage: Store in a cool, dry, and dark place in tightly sealed containers to maintain product integrity.^[2]

Disposal: Dispose of chemical waste in accordance with all applicable local, regional, and institutional regulations.^[2] As **Z-Ile-Ile-OH** is not classified as a hazardous substance, it may be disposed of as non-hazardous waste, but confirmation with local authorities is essential.

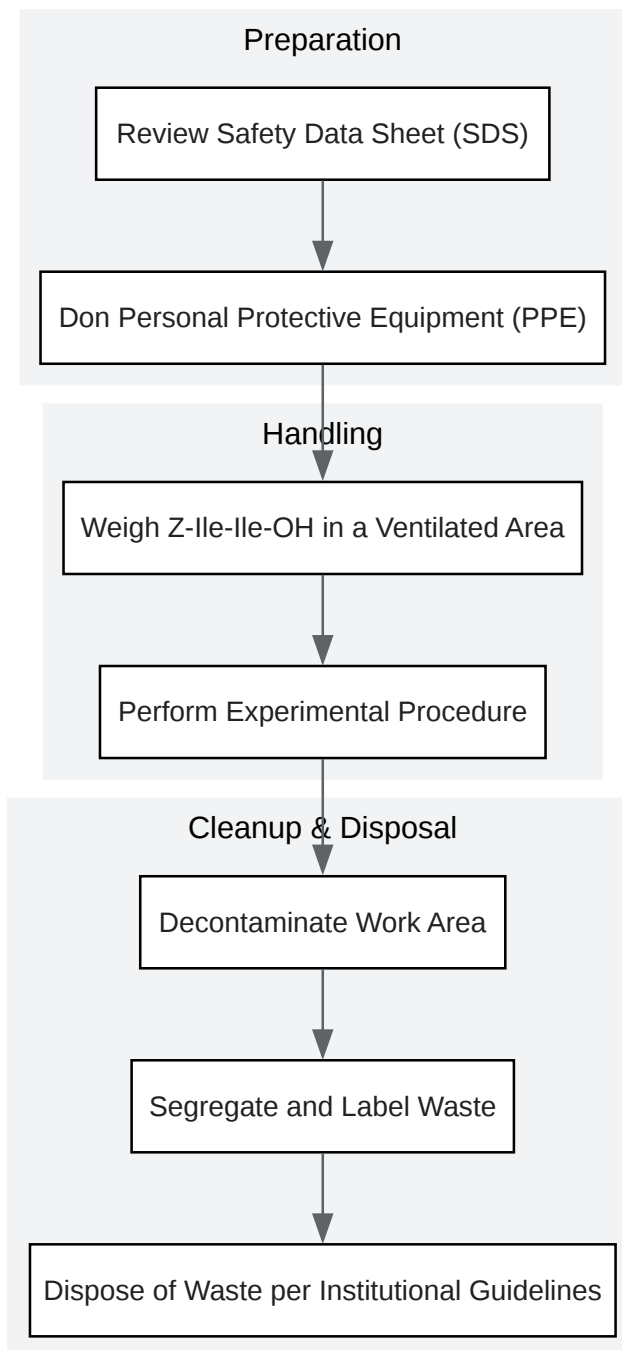
General Disposal Guidance for Non-Hazardous Chemical Waste:

- **Container Rinsing:** If the container is to be disposed of, it should be triple-rinsed with an appropriate solvent. The rinsate should be collected and disposed of as chemical waste.
- **Solid Waste:** Uncontaminated solid waste can be disposed of in the regular trash, provided it is in a tightly capped container.
- **Consultation:** Always consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

Experimental Workflow for Safe Handling

The following diagram outlines the standard operational workflow for the safe handling of **Z-Ile-Ile-OH**, from initial preparation to final disposal.

Safe Handling Workflow for Z-Ile-Ile-OH

[Click to download full resolution via product page](#)*Safe Handling Workflow for **Z-Ile-Ile-OH***

Disclaimer: This information is intended for guidance purposes only and should not replace a thorough review of the official Safety Data Sheet (SDS) and consultation with your institution's safety officer.

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References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. Z-Ile-OH - SRIRAMCHEM [sriramchem.com]
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